

Data Presentation: Ozone Depletion Potential and Atmospheric Lifetime of Halomethanes

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Bromofluoromethane

Cat. No.: B051070

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The ozone depletion potential (ODP) of a substance is a relative measure of its effectiveness in degrading the ozone layer, with trichlorofluoromethane (CFC-11) as the reference compound having an ODP of 1.0.^[1] The ODP of a compound is influenced by several factors, including the number of chlorine and bromine atoms, its atmospheric lifetime, and its reactivity in the stratosphere.

The following table summarizes the ODP and atmospheric lifetime for a selection of halomethanes, categorized by their chemical group. The data is compiled from the World Meteorological Organization (WMO) Scientific Assessment of Ozone Depletion reports.

Compound Group	Compound Name	Chemical Formula	Atmospheric Lifetime (years)	Ozone Depletion Potential (ODP)
Chlorofluorocarbons (CFCs)	CFC-11	CCl_3F	52	1.00
	CFC-12	CCl_2F_2	102	0.82
	CFC-113	$\text{C}_2\text{Cl}_3\text{F}_3$	85	0.85
	CFC-114	$\text{C}_2\text{Cl}_2\text{F}_4$	189	0.58
	CFC-115	C_2ClF_5	540	0.40
Halons	Halon-1211	CBrClF_2	16	7.9
	Halon-1301	CBrF_3	65	16.0
	Halon-2402	$\text{C}_2\text{Br}_2\text{F}_4$	20	13.0
Hydrochlorofluorocarbons (HCFCs)	HCFC-22	CHClF_2	12.0	0.055
	HCFC-123	$\text{C}_2\text{HCl}_2\text{F}_3$	1.3	0.012
	HCFC-141b	$\text{C}_2\text{H}_3\text{Cl}_2\text{F}$	9.4	0.12
	HCFC-142b	$\text{C}_2\text{H}_3\text{ClF}_2$	18.5	0.065
Other Halomethanes	Carbon Tetrachloride	CCl_4	32	0.82
Methyl Chloroform	CH_3CCl_3	5.0	0.12	
Methyl Bromide	CH_3Br	0.8	0.66	

Experimental Protocols: Determination of Ozone Depletion Potential

The Ozone Depletion Potential (ODP) is not determined by a single direct experimental measurement. Instead, it is a calculated value derived from a combination of laboratory measurements and atmospheric modeling. The methodology provides a standardized way to assess the relative impact of different substances on the ozone layer.

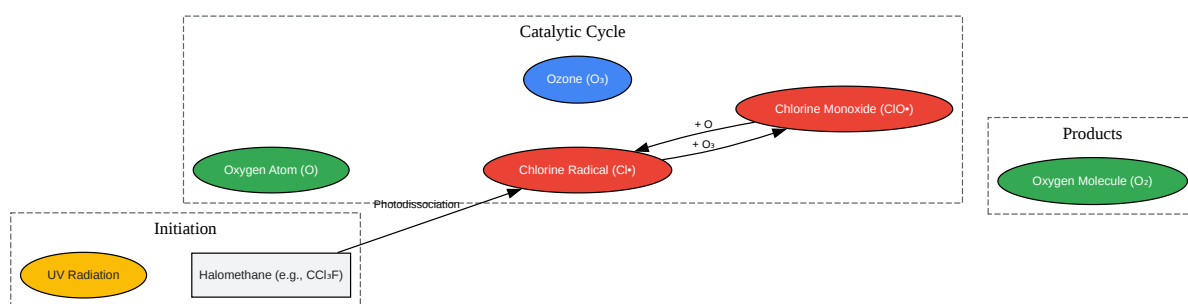
The overall procedure for determining the ODP of a halomethane involves the following key steps:

- Laboratory Characterization of the Molecule:
 - UV Absorption Cross-Section: The absorption of ultraviolet (UV) radiation by the halomethane is measured at various wavelengths and temperatures. This data is crucial for determining the rate of photolysis (breakdown by sunlight) in the stratosphere, which is the primary mechanism for the release of ozone-depleting chlorine and bromine atoms.
 - Reaction Rate Coefficients: The rates of reaction between the halomethane and other atmospheric chemical species, particularly the hydroxyl radical (OH), are measured in the laboratory. For hydrochlorofluorocarbons (HCFCs), reaction with OH in the troposphere is a significant removal mechanism, which reduces their atmospheric lifetime and consequently their ODP.
- Atmospheric Lifetime Calculation:
 - The atmospheric lifetime of a halomethane is determined based on its photolysis rate in the stratosphere and its removal rate by reaction with OH radicals in the troposphere.
 - This is typically calculated using 2-D or 3-D computer models of the atmosphere that simulate atmospheric transport, chemistry, and radiation.
- Ozone Depletion Modeling:
 - Complex chemistry-transport models are used to simulate the impact of the halomethane on stratospheric ozone.^[1] These models incorporate the laboratory-measured chemical properties and the calculated atmospheric lifetime.
 - The model calculates the global ozone depletion caused by a continuous emission of a given mass of the substance in question.

- ODP Calculation:
 - The ODP is calculated as the ratio of the modeled global ozone depletion caused by the substance to the ozone depletion caused by the same mass emission of the reference substance, CFC-11.
 - The formula for ODP is: $\text{ODP of substance X} = (\text{Global ozone depletion from X}) / (\text{Global ozone depletion from CFC-11})$

Visualization of Ozone Depletion Pathways

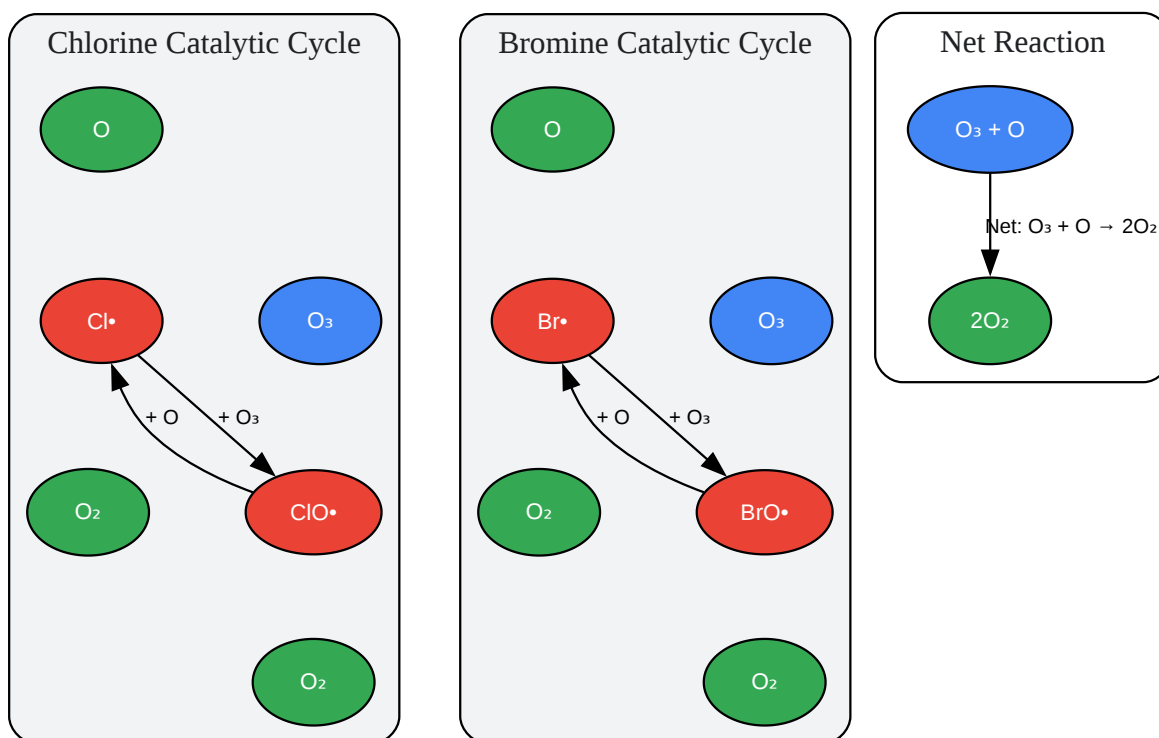
The depletion of stratospheric ozone by halomethanes is a catalytic process involving halogen radicals (chlorine and bromine). The following diagrams illustrate the key chemical reactions in these catalytic cycles.



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Caption: Catalytic ozone depletion cycle by a chlorine radical.

The process begins with the photolysis of a halomethane by UV radiation, which releases a halogen radical. This radical then participates in a catalytic cycle that destroys ozone molecules.



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Caption: Comparison of chlorine and bromine catalytic cycles.

Both chlorine and bromine act as catalysts to destroy ozone.[2] Bromine is significantly more efficient at destroying ozone on a per-atom basis than chlorine, which is reflected in the higher ODP values of bromine-containing compounds (halons). This is because the bromine catalytic cycle is more efficient, and a larger fraction of available bromine exists in its active, ozone-destroying form (BrO) compared to chlorine.

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References

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- To cite this document: BenchChem. [Data Presentation: Ozone Depletion Potential and Atmospheric Lifetime of Halomethanes]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b051070#comparative-study-of-ozone-depletion-potential-of-halomethanes]

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